

Enterodiol: Laboratory Disposal & Safety Management Guide

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Compound of Interest

Compound Name: *Enterodiol*

CAS No.: 80226-00-2

Cat. No.: B191174

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Executive Summary & Biological Context

Enterodiol is a mammalian lignan produced by the action of intestinal bacteria on plant lignan precursors. While often classified as "non-hazardous" under strict GHS guidelines due to a lack of acute toxicity data, it is a bioactive phenolic metabolite with known estrogenic and anti-estrogenic properties.

The Safety Paradox: Legally, **Enterodiol** may not trigger "P-list" or "U-list" RCRA hazardous waste codes. However, from a scientific integrity and environmental stewardship perspective, it must be treated as a potential endocrine disruptor. Discharge into municipal water systems (sink disposal) is strictly prohibited due to the inability of standard wastewater treatment plants to fully degrade phenolic rings, leading to potential bioaccumulation in aquatic ecosystems.

This guide mandates an "Incineration-Only" policy for **Enterodiol** to ensure complete thermal decomposition of the phenolic structure.

Chemical Profile & Hazard Assessment

Use this data to populate internal waste manifests.

Parameter	Technical Specification
Chemical Name	Enterodiol
CAS Number	80226-00-2
Molecular Formula	
Chemical Class	Phenolic Lignan / Diol
Physical State	Solid (White to off-white powder)
Solubility	DMSO, Ethanol, Methanol (Poorly soluble in water)
GHS Classification	Not Classified (US/EU).[1] Treat as Bioactive Substance.
Storage Requirement	-20°C (Long-term), Inert gas (Argon/Nitrogen), Desiccated.
Waste Stream ID	Non-Halogenated Organic

Disposal Protocols

A. Solid Waste (Pure Substance / Expired Stock)

Objective: Prevent dust generation and ensure thermal destruction.

- Containment: Do not discard loose powder in general trash. Place the original vial or container inside a secondary clear, sealable bag (e.g., Ziploc).
- Labeling: Apply a hazardous waste label. Even if "Non-Regulated," explicitly write:

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"Non-Regulated Chemical Waste - Phenolic Solid - Destined for Incineration."

- Disposal Path: Deposit into the Solid Chemical Waste Drum (usually yellow or black barrel).
 - Note: If your facility requires solids to be dissolved, dissolve the powder in a minimal amount of Ethanol or Acetone and treat as Liquid Waste (Section B).

B. Liquid Waste (Mother Liquors / HPLC Effluent)

Objective: Segregate from halogenated solvents to allow for fuel blending/incineration.

- Solvent Compatibility Check: **Enterodiol** is typically dissolved in DMSO or Methanol. These are combustible.[1]
- Segregation: Pour waste into the Non-Halogenated Organic Solvent carboy (White/Clear container).
 - Critical: Do NOT pour into the Halogenated waste stream (e.g., Chloroform/DCM) unless the **Enterodiol** was extracted using those solvents. Mixing raises disposal costs significantly.
- Rinsing: Triple-rinse the original vessel with ethanol. Add the rinsate to the same waste carboy.

C. Spill Management (Emergency Procedure)

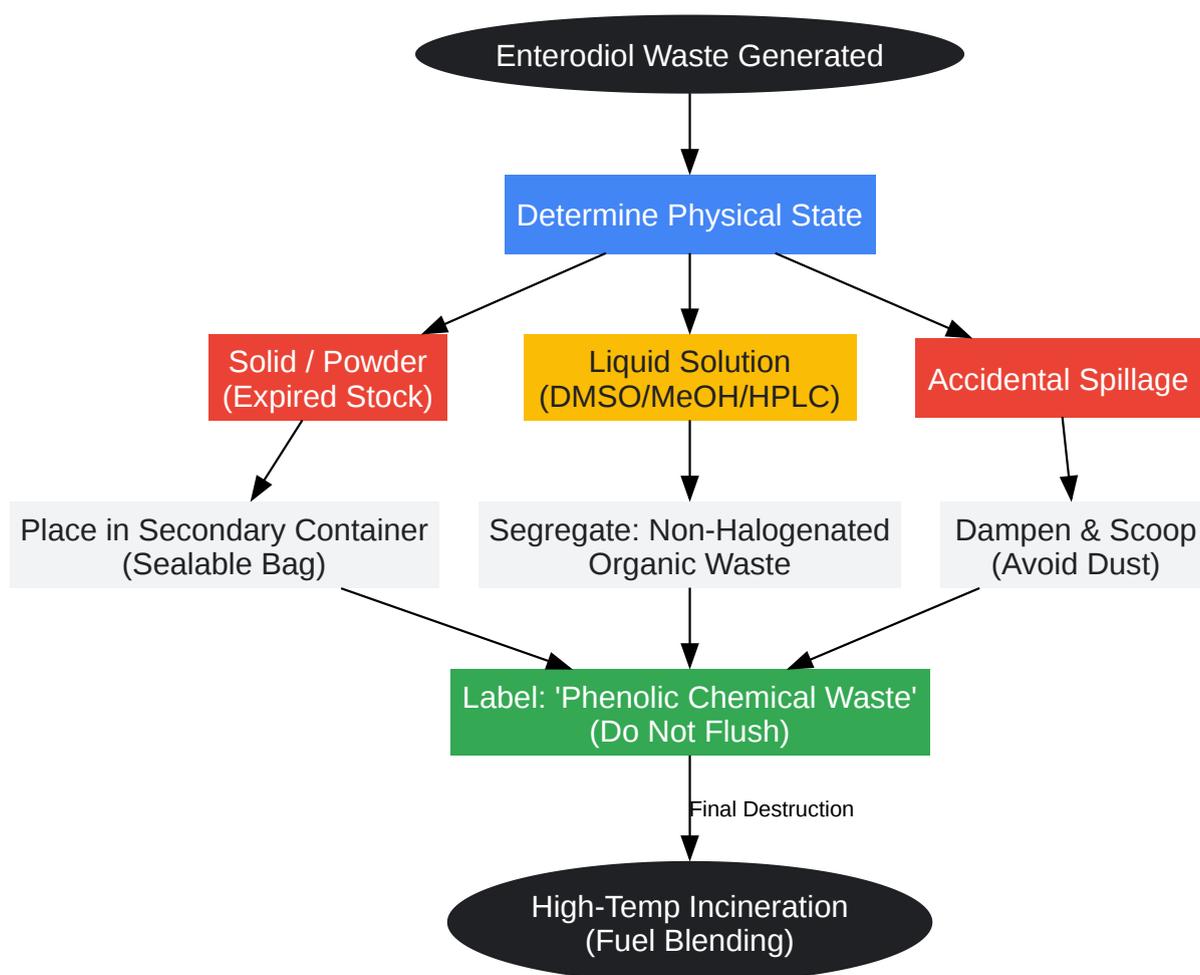
Objective: Contain bioactive dust without aerosolization.

- PPE: Standard (Lab coat, Nitrile gloves, Safety glasses). Respiratory protection (N95) is recommended if handling large quantities (>1g) to prevent inhalation of bioactive dust.
- Dry Spill:
 - Do not dry sweep vigorously (creates aerosols).
 - Cover the spill with a damp paper towel (dampened with water or ethanol) to weigh down the powder.
 - Scoop the material and the towel into a wide-mouth waste jar.

- Surface Decontamination: Wipe the surface with 70% Ethanol. Place wipes in the Solid Chemical Waste bin.

Operational Workflow Diagram

The following decision tree visualizes the logic flow for **Enterodiol** disposal. This structure ensures that regardless of the state (solid vs. liquid), the endpoint is always high-temperature destruction.



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Figure 1: Decision matrix for **Enterodiol** waste streams ensuring segregation from municipal water and direction toward thermal destruction.

Scientific Rationale for Incineration

Why do we insist on incineration for a "Non-Hazardous" compound?

- **Phenolic Stability:** The phenolic ring structure of **Enterodiol** is chemically robust. While soil bacteria can eventually degrade it, standard laboratory wastewater treatment is designed for biological waste, not complex lignans.
- **Endocrine Mimicry:** **Enterodiol** is a phytoestrogen metabolite. Release into the environment contributes to the "cocktail effect" of endocrine-disrupting chemicals (EDCs) in water supplies, which can affect aquatic wildlife reproduction.
- **EHS Best Practice:** In drug development, "Unknown/Unclassified" implies "Hazardous until proven otherwise." Incineration is the only method that guarantees 100% mineralization of the compound into

and

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References

- National Center for Biotechnology Information (PubChem). (2025). PubChem Compound Summary for CID 119315, **Enterodiol**. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2012).[2] Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[3] Retrieved from [[Link](#)]

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